Technical Support Center: 4-(3,4-Diaminophenyl)morpholin-3-one

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Compound of Interest

Compound Name:	*4-(3,4-Diaminophenyl)morpholin-3-one*
Cat. No.:	*B8744738*

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Status: Operational | Tier: Level 3 (Senior Scientist Support)

Compound Profile & Critical Disambiguation

Warning: This compound is frequently confused with the standard Rivaroxaban intermediate, 4-(4-aminophenyl)morpholin-3-one (CAS 438056-69-0).

- Target Compound: **4-(3,4-Diaminophenyl)morpholin-3-one**
- Functional Moiety:Ortho-phenylenediamine (1,2-diaminobenzene) fused to a morpholinone ring.
- Primary Risk: The ortho-diamine motif renders this compound significantly more unstable than its mono-amino counterparts due to rapid oxidative degradation and light sensitivity.

Storage & Stability Protocols (The "Preventative" Phase)

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Q: My sample arrived as an off-white powder but turned dark brown/black after 24 hours. Is it usable?

A: The color change indicates oxidative degradation, likely forming quinoid or azo-polymeric species.

- Mechanism: The electron-rich ortho-diamine group is highly susceptible to auto-oxidation in the presence of atmospheric oxygen, a process accelerated by light.
- Usability: If the color is deep brown/black, the purity has likely dropped below 90%. We recommend re-purification (see Protocol A below) rather than using it directly, as these oxidized impurities are radical scavengers that can stall palladium-catalyzed cross-couplings or interfere with cyclization reactions.

Q: What are the mandatory storage conditions for long-term stability (>1 month)?

A: Unlike the mono-amino variant, the 3,4-diamino analog cannot be stored at room temperature.

- Temperature: -20°C (Strict requirement).
- Atmosphere: Must be stored under Argon or Nitrogen.
- Container: Amber glass vial with a Teflon-lined cap, sealed with Parafilm.

Visualization: Storage Decision Tree

The following logic gate ensures sample integrity upon receipt.

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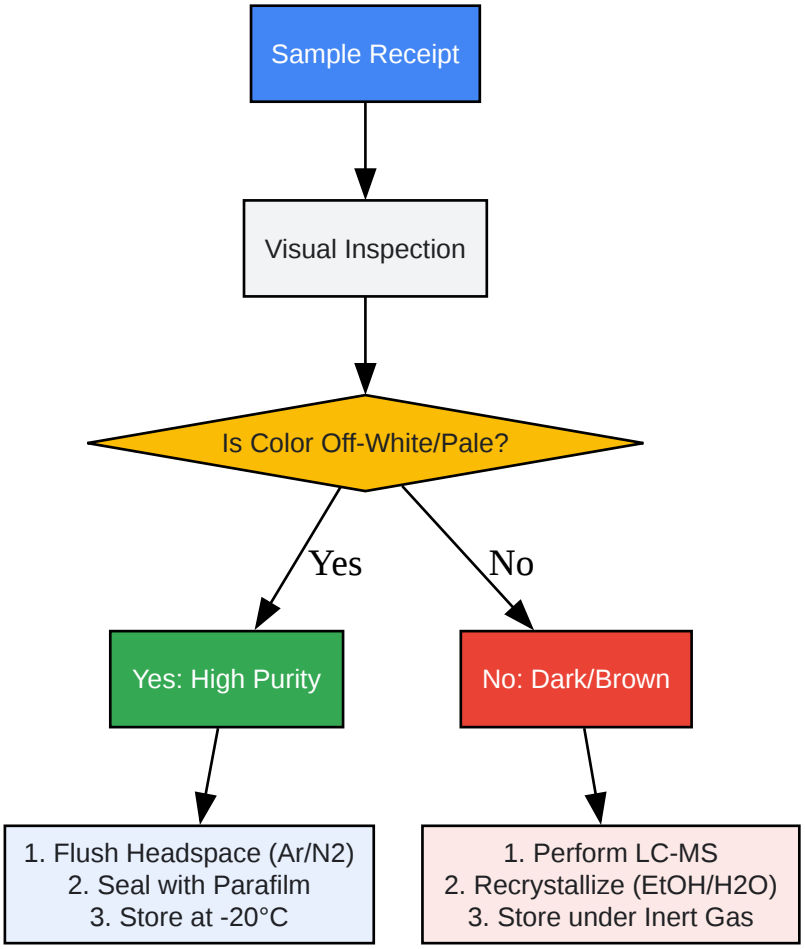

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Figure 1: Decision logic for handling incoming shipments of oxidation-prone diamines.

Handling & Solubilization (The "Operational" Phase)

Q: I cannot get the compound to dissolve completely in Methanol. What solvent system do you recommend?

A: While the morpholinone ring is polar, the ortho-diamine moiety can induce strong intermolecular hydrogen bonding (stacking), reducing solubility in lower alcohols.

Recommended Solvent Systems:

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Solvent	Solubility Rating	Application Notes
DMSO	**Excellent (>50 mg/mL)**	**Ideal for biological assays and stock solutions. Freeze-thaw stable.**
DMF	Good (>30 mg/mL)	Preferred for chemical synthesis (e.g., cyclization with aldehydes).
MeOH/DCM (1:9)	Moderate	Useful for TLC spotting and purification transfer.

| Water | Poor | Do not use. The compound is sparingly soluble and may hydrolyze over time. |

Q: Can I handle this on an open benchtop?

A: Only for short durations (<15 minutes).

- Protocol: Weigh the solid quickly into a tared vial. Immediately dissolve in degassed solvent.
- Best Practice: If performing sensitive cyclization reactions (e.g., to form a benzimidazole), weigh and dissolve inside a glovebox or use a Schlenk line to prevent early-stage oxidation.

Troubleshooting Synthesis & Reactions

Q: I am trying to react the diamine with an aldehyde, but I am seeing multiple spots on TLC. What is happening?

A: This is a classic issue with ortho-diamines. You are likely observing a competition between the desired Schiff base formation and oxidative dimerization.

Troubleshooting Steps:

- Check Oxidant: Ensure your reaction solvent is degassed. Oxygen promotes the formation of phenazine-like impurities (dimers).
- Acid Catalyst: If synthesizing a benzimidazole, ensure you are using a mild oxidant (like Sodium Metabisulfite) only after the initial condensation is complete, or use an acid catalyst

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(e.g., p-TsOH) under strictly anaerobic conditions.

- Monitor: Use LC-MS instead of TLC. The "impurities" might be the mono-imine vs. di-imine intermediates, which are part of the pathway.

Visualization: Degradation vs. Reaction Pathway

Understanding the fate of the ortho-diamine is critical for yield optimization.

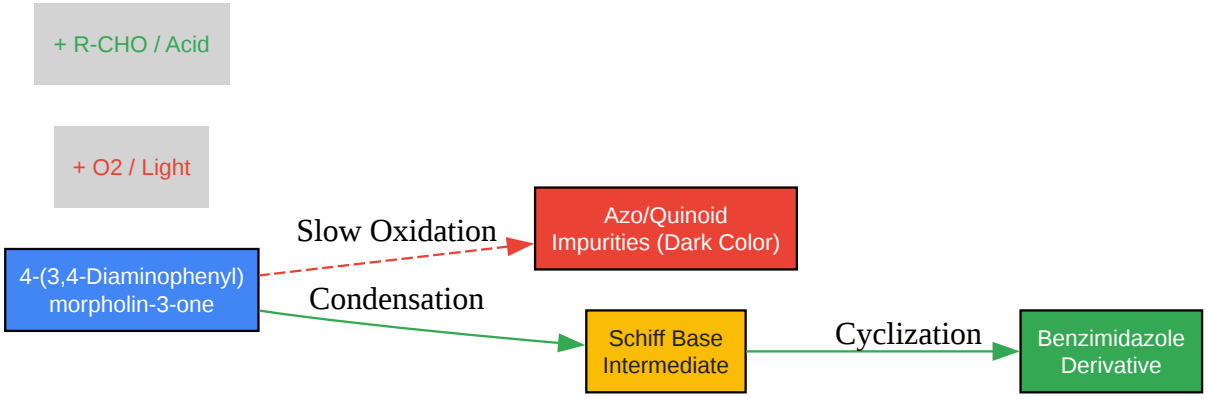

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Figure 2: The kinetic competition between oxidative degradation (red) and productive synthesis (green).

Experimental Protocol: Purification of Oxidized Material

If your material has degraded (brown solid), use this "Self-Validating" protocol to recover usable material.

- Dissolution: Dissolve the crude brown solid in minimal warm Ethanol (EtOH) (approx. 50-60°C).
- Filtration: Filter while hot through a 0.45 µm PTFE syringe filter to remove insoluble polymeric black specs.
- Precipitation: Add degassed Water dropwise to the hot filtrate until turbidity just persists.

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- Crystallization: Allow to cool slowly to 4°C in the dark.
- Validation: Filter the off-white crystals.
  - Check: Dissolve a small crystal in DMSO. It should be clear/colorless.
  - Check: LC-MS should show a single peak at [M+H]+ = 208.1 (Calculated for C10H13N3O2).

References & Authority[1][2]

- Rivaroxaban Intermediate Chemistry: For structural comparisons and morpholinone ring stability, refer to the synthesis of the mono-amino analog.
  - Roehrig, S. et al. (2005). Discovery of the Novel Antithrombotic Agent 5-Chloro-N-({(5S)-2-oxo-3- [4-(3-oxomorpholin-4-yl)phenyl]-1,3-oxazolidin-5-yl}methyl)thiophene- 2-carboxamide (BAY 59-7939): An Oral, Direct Factor Xa Inhibitor.Journal of Medicinal Chemistry, 48(19), 5900–5908.
- Ortho-Diamine Handling: General protocols for handling air-sensitive 1,2-diamines are adapted from standard heterocyclic synthesis guidelines.
  - Smith, M. B. (2013). March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. Wiley. (See section on Oxidation of Aromatic Amines).
- Safety Data (Analogous): Refer to the SDS for 4-(4-aminophenyl)morpholin-3-one for baseline toxicity data, adjusting for increased reactivity of the diamine.
  - PubChem CID 11194854 Entry.[1]

Disclaimer: This guide assumes the user is a trained professional. **4-(3,4-Diaminophenyl)morpholin-3-one** is a research chemical; toxicological properties have not been fully investigated. Handle with appropriate PPE.[2]

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Sources

- 1. 4-(4-Aminophenyl)morpholin-3-one | C10H12N2O2 | CID 11194854 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. static.cymitquimica.com [static.cymitquimica.com]

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